

Application Notes and Protocols for GSK621 in Neuroprotection Studies

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Compound of Interest

Compound Name: GSK621

Cat. No.: B15621940

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Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a significant role in maintaining cellular homeostasis.[1][2] Activation of AMPK is increasingly recognized as a promising therapeutic strategy for a variety of diseases, including neurodegenerative disorders.[3][4] AMPK activation can confer neuroprotection through multiple mechanisms, including the enhancement of mitochondrial biogenesis, regulation of autophagy, and reduction of inflammation and oxidative stress.[2][3][5]

GSK621 is a potent and specific activator of AMPK.[6] It exerts its effects by markedly increasing the phosphorylation of AMPK α at Threonine 172, a key marker of AMPK activation.[7] While extensively studied in the context of cancer and metabolic diseases, the application of **GSK621** as a tool to investigate the neuroprotective role of AMPK is an emerging area of interest. These application notes provide detailed protocols for utilizing **GSK621** in in vitro models of neurotoxicity to study its potential neuroprotective effects.

Data Presentation

In Vitro Efficacy of GSK621 in Non-Neuronal Cells

The following table summarizes the effective concentrations of **GSK621** in various cell lines. While not neuronal, this data provides a starting point for determining optimal concentrations in neuroprotection assays.

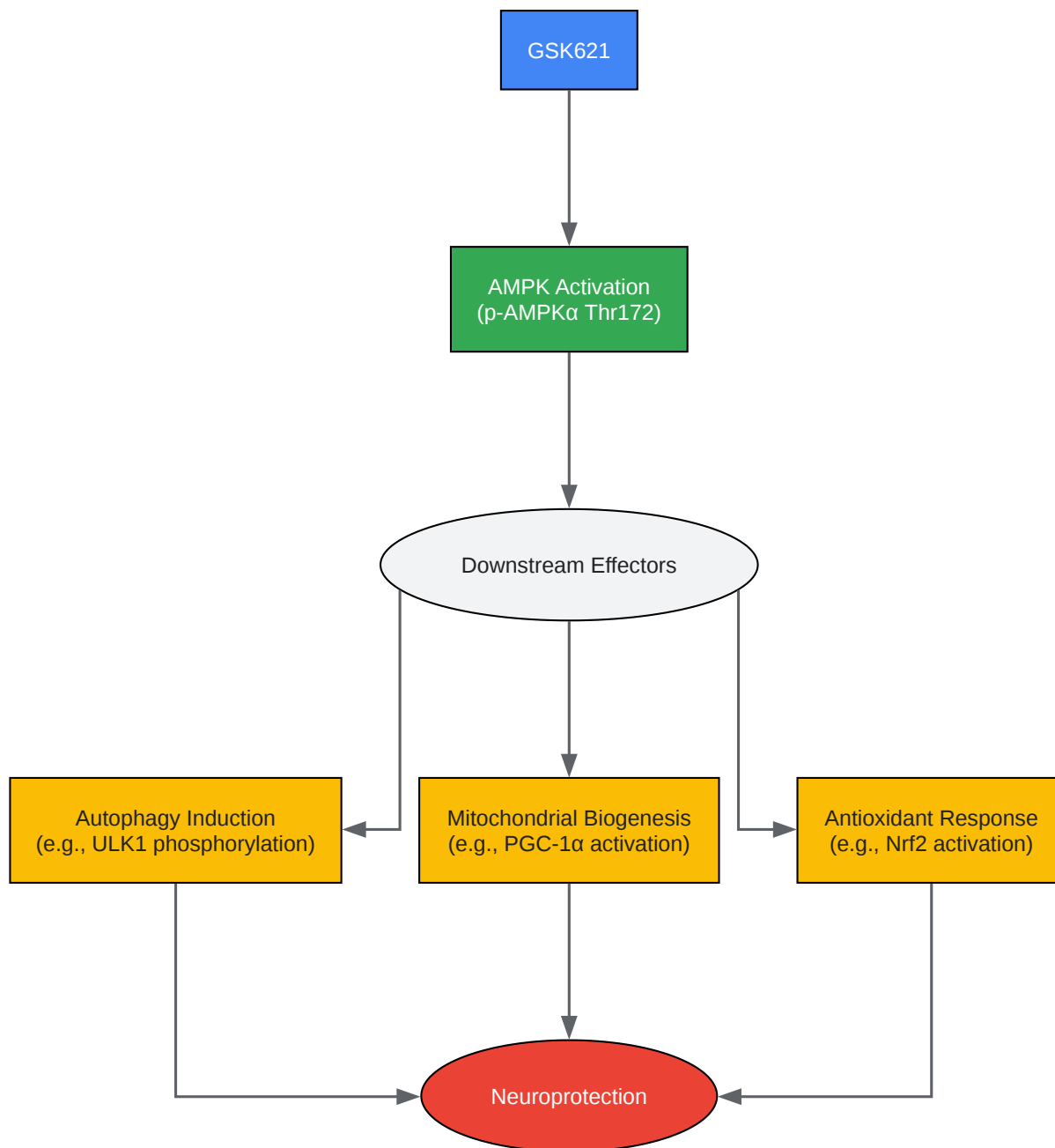
Cell Line Type	Assay	Parameter	Effective Concentration	Reference
Acute Myeloid Leukemia (AML)	Proliferation Assay	IC50	13-30 μ M	[6] [7]
Osteoblasts (MC3T3-E1)	Cytoprotection against H ₂ O ₂	Attenuation of cell death	2.5-25 μ M	[8]
Macrophages (RAW264.7)	Inhibition of LPS-induced TNF α	Significant inhibition	Not specified	[9]

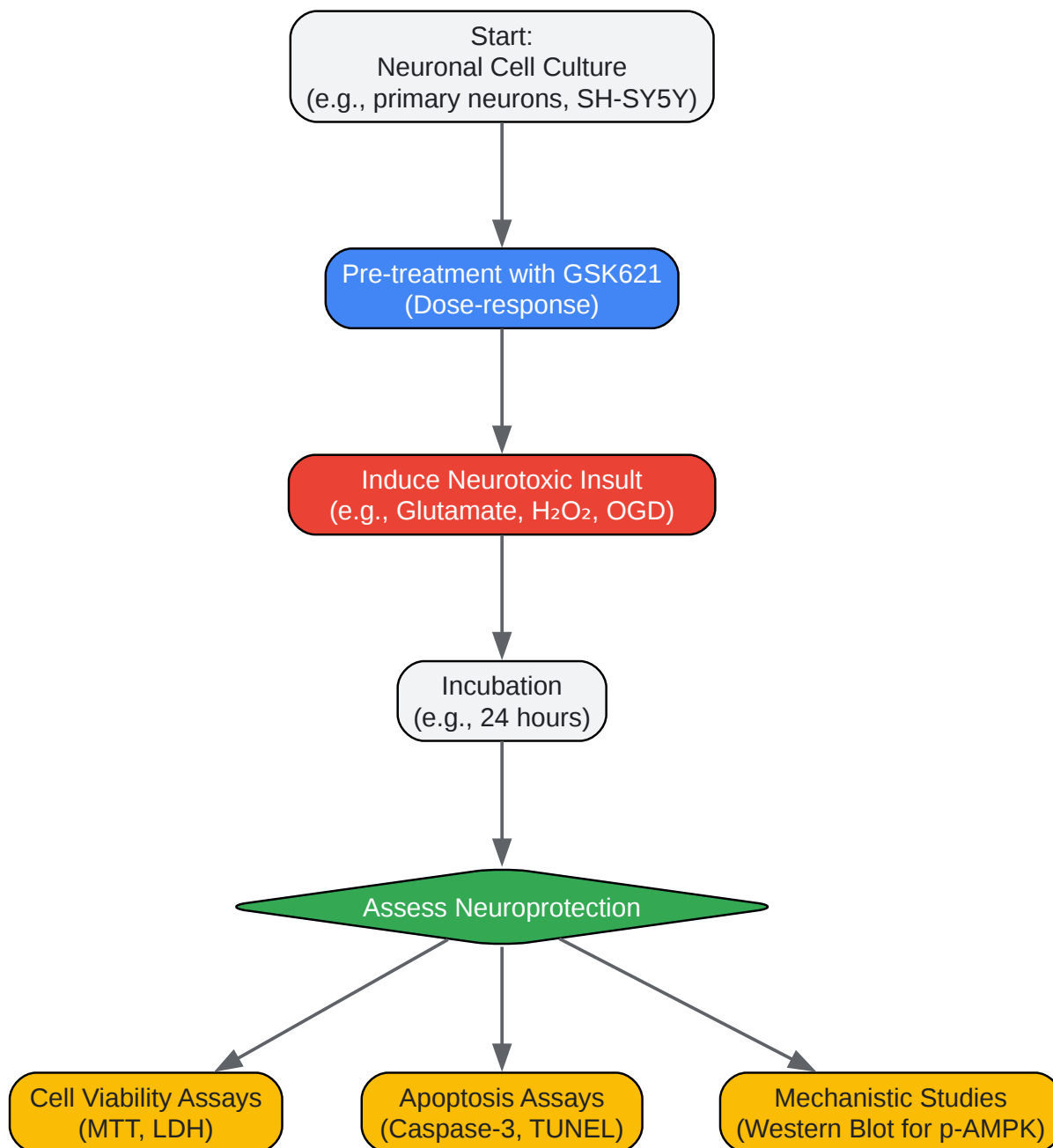
Note: The optimal concentration for neuroprotection in neuronal cells should be determined empirically, starting with a range informed by these values.

Signaling Pathways and Experimental Workflow

Proposed Signaling Pathway of GSK621-Mediated Neuroprotection

This diagram illustrates the putative signaling cascade initiated by **GSK621**, leading to neuroprotective outcomes. **GSK621** activates AMPK, which in turn can modulate downstream pathways involved in cellular stress resistance and survival.





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